

An In-Depth Technical Guide to Methyl 2-oxooctadecanoate for Advanced Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Methyl 2-oxooctadecanoate

CAS No.: 2380-18-9

Cat. No.: B13804065

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Introduction

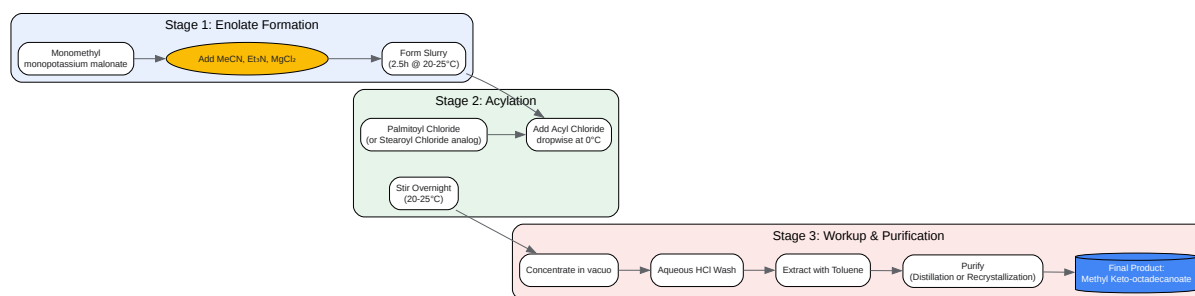
Methyl 2-oxooctadecanoate is a long-chain alpha-keto ester, a class of molecules gaining significant interest for their versatile applications in organic synthesis and potential roles as bioactive compounds.[1][2] Possessing a molecular formula of C₁₉H₃₆O₃, this compound features a linear 18-carbon backbone derived from stearic acid, with a ketone at the alpha (C2) position and a methyl ester at the C1 position.[3] This unique arrangement of functional groups—a ketone directly adjacent to an ester—confers a distinct reactivity profile, making it a valuable intermediate for synthesizing complex molecules like α -hydroxy acids and α -amino acids.[4] This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing in-depth information on its structure, synthesis, reactivity, and potential applications.

Molecular Structure and Physicochemical Properties

Structural Analysis

Methyl 2-oxooctadecanoate is characterized by a long aliphatic chain, which imparts significant lipophilicity, and a highly reactive α -keto ester head group. The molecule consists of a hexadecyl chain attached to a glyoxylate functional group.

Below is a diagram illustrating the molecular structure, highlighting its key functional components.



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Caption: Generalized workflow for keto-ester synthesis.

Detailed Synthesis Protocol (Exemplary)

This protocol is adapted from a high-yield synthesis of a related long-chain β -keto ester and provides a robust framework. [5][6] Materials:

- Monomethyl monopotassium malonate

- Triethylamine (Et₃N), dry
- Magnesium chloride (MgCl₂), anhydrous
- Acetonitrile (MeCN), anhydrous
- Stearoyl chloride (for 2-oxo derivative) or Palmitoyl chloride (for 3-oxo derivative) [5]*
Toluene
- Hydrochloric acid (HCl), 13% aqueous solution
- Inert gas supply (Argon or Nitrogen)

Procedure:

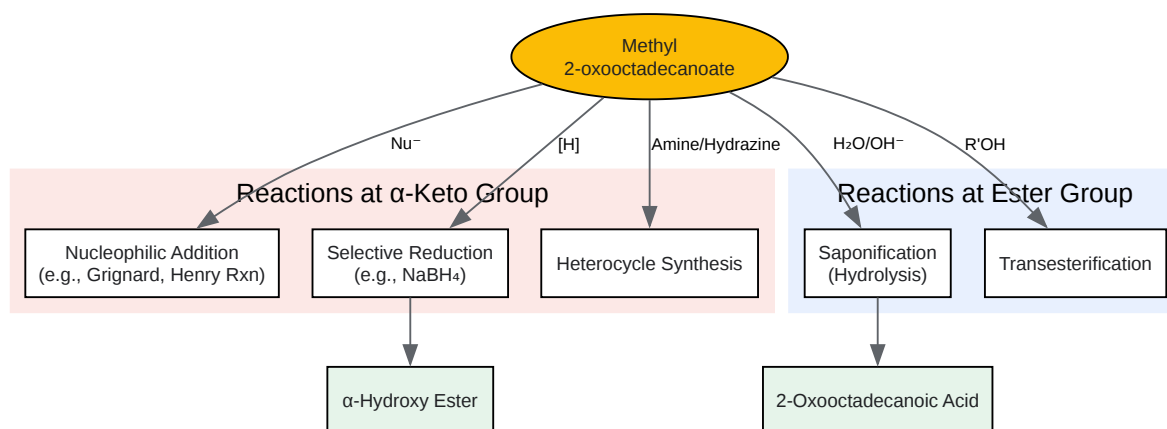
- Enolate Formation: In a flask under an inert atmosphere, suspend monomethyl monopotassium malonate (1.2 equiv.) in anhydrous acetonitrile. [6]2. Cool the mixture to 10-15°C. To this, add dry triethylamine (1.2 equiv.) followed by anhydrous magnesium chloride (1.2 equiv.). [5]3. Allow the mixture to stir at 20-25°C for approximately 2.5 hours to form a thick slurry. [6]4. Acylation: Cool the slurry to 0°C. Add the corresponding acid chloride (e.g., stearoyl chloride, 1.0 equiv.) dropwise over 25-30 minutes, maintaining the low temperature. [6]5. After the addition, allow the reaction mixture to warm to room temperature and stir overnight. [6]6. Workup: Concentrate the reaction mixture under reduced pressure to remove acetonitrile. [5]7. Suspend the residue in toluene and add 13% aqueous HCl, ensuring the temperature remains below 25°C. [6]8. Separate the aqueous layer. Wash the organic layer with aqueous HCl and then with water. [5]9. Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude product. [7]10. Purification: The crude **methyl 2-oxooctadecanoate** can be purified by vacuum distillation or recrystallization from a suitable solvent. Purity should be confirmed by analytical techniques such as GC-MS or NMR.

Chemical Reactivity and Potential Applications

Reactivity at the α -Keto Ester Moiety

The dual carbonyl system of **methyl 2-oxooctadecanoate** is a hub of chemical reactivity, making it a valuable synthetic intermediate. [2][4]

- **Nucleophilic Addition:** The electrophilic α -keto carbon readily undergoes addition reactions with various nucleophiles. For example, enantioselective Henry reactions with nitromethane can be catalyzed by copper complexes to produce optically active β -nitro- α -hydroxy esters, which are precursors to valuable amino-hydroxy esters. [8]*
- **Reductions:** The ketone can be selectively reduced to a secondary alcohol using mild reducing agents like sodium borohydride, yielding methyl 2-hydroxyoctadecanoate.
- **Precursor to Heterocycles:** α -keto esters are well-established precursors for the synthesis of a wide variety of heterocyclic compounds, which are prevalent scaffolds in medicinal chemistry. [4]



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Caption: Key reactivity pathways of **methyl 2-oxooctadecanoate**.

Applications in Drug Development and Research

While specific biological roles for long-chain α -keto fatty acids are still an emerging area of research, the broader class of α -keto acids are known to be critical metabolic intermediates. [9] For instance, shorter-chain α -keto acids like α -ketoglutarate are central to the TCA cycle and amino acid metabolism. [9][10]

- **Chemical Probes:** The long lipid chain of **methyl 2-oxooctadecanoate** makes it an interesting tool for studying lipid metabolism and membrane interactions. The reactive keto-ester headgroup can be used to covalently label proteins or other biomolecules.
- **Antibacterial Agents:** The structural similarity of keto esters to bacterial quorum sensing molecules, such as N-acyl-homoserine lactones (AHLs), has prompted research into their potential as antibacterial agents. [11]By mimicking these signaling molecules, synthetic keto esters could potentially disrupt bacterial communication and virulence. [11]*
- **Precursors for Bioactive Molecules:** As a versatile building block, it can be used in the total synthesis of natural products and their analogs for biological evaluation. [2]

Safety, Handling, and Storage

- **Safety:** **Methyl 2-oxooctadecanoate** is classified as a combustible solid. Standard personal protective equipment (PPE), including safety glasses and chemical-resistant gloves, should be worn during handling. Work should be conducted in a well-ventilated fume hood.
- **Storage:** The compound should be stored in a tightly sealed container in a cool, dry place. For long-term stability, particularly for high-purity samples, storage in a freezer is recommended. [12]*
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse thoroughly with water.

Conclusion

Methyl 2-oxooctadecanoate is a multifaceted long-chain α -keto ester with significant potential in synthetic chemistry and as a tool for biological research. Its defined structure, characterized by a lipophilic carbon chain and a highly reactive electrophilic headgroup, provides a platform for a wide array of chemical transformations. The synthetic protocols are well-established, allowing for its accessible preparation in a laboratory setting. As research into the biological roles of complex lipids and the development of novel antibacterial strategies continues, molecules like **methyl 2-oxooctadecanoate** are poised to become increasingly valuable assets for scientists and drug development professionals.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Methyl 2-oxooctadecanoate for Advanced Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13804065/docs#an-in-depth-technical-guide-to-methyl-2-oxooctadecanoate-for-advanced-research>]

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